

# Essential Safety and Handling Guidance for Furcatin

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## Compound of Interest

Compound Name: Furcatin

Cat. No.: B600411

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Disclaimer: A comprehensive Safety Data Sheet (SDS) for **Furcatin** (CAS 499-33-2) is not readily available in public databases. The following information is based on general laboratory safety principles for handling chemical compounds with limited safety data. It is imperative to obtain a substance-specific SDS from your supplier and conduct a thorough risk assessment before handling **Furcatin**.

This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals who may handle **Furcatin**. The content is structured to offer procedural guidance and build trust by emphasizing a safety-first approach in the absence of complete hazard information.

## Chemical Identification

Property	Value
Chemical Name	4-(2-Propen-1-yl)phenyl 6-O-D-apio-beta-D-furanosyl-beta-D-glucopyranoside[1]
Synonym	Furcatin[1]
CAS Number	499-33-2[1]
Molecular Formula	C <sub>20</sub> H <sub>28</sub> O <sub>10</sub> [1]
Molecular Weight	428.4 g/mol [1]

## Personal Protective Equipment (PPE) and Handling

Given the absence of specific toxicological data for **Furcatin**, a cautious approach is necessary. The following PPE and handling procedures are recommended as a minimum standard.

### Recommended Personal Protective Equipment

Equipment	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.	Protects eyes from potential splashes or airborne particles.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	Prevents skin contact. Glove integrity should be checked before each use.
Body Protection	Laboratory coat.	Protects skin and personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood.	Minimizes inhalation exposure.

### Handling Procedures

- Engineering Controls: Handle **Furcatin** in a well-ventilated laboratory, preferably within a chemical fume hood to minimize inhalation risk.
- Hygiene Measures: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling.
- Spill Prevention: Handle with care to prevent spills. Keep containers tightly closed when not in use.

### Emergency Procedures

In the event of an exposure or spill, follow these general first-aid and cleanup measures immediately.

## First-Aid Measures

Exposure Route	First-Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Skin Contact	Immediately wash the affected area with soap and water. Remove contaminated clothing. Seek medical attention if irritation develops.
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## Spill Response and Disposal

- Small Spills: Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a suitable, labeled container for disposal.
- Large Spills: Evacuate the area and prevent further spread of the material. Contact your institution's environmental health and safety department for assistance.
- Disposal: Dispose of waste material in accordance with all applicable federal, state, and local regulations. Do not allow the material to enter drains or waterways. The exact disposal method will depend on a formal waste characterization.

## Operational Workflow for Handling Furcatin

The following diagram outlines a logical workflow for handling **Furcatin**, emphasizing safety and caution due to the limited availability of hazard data.

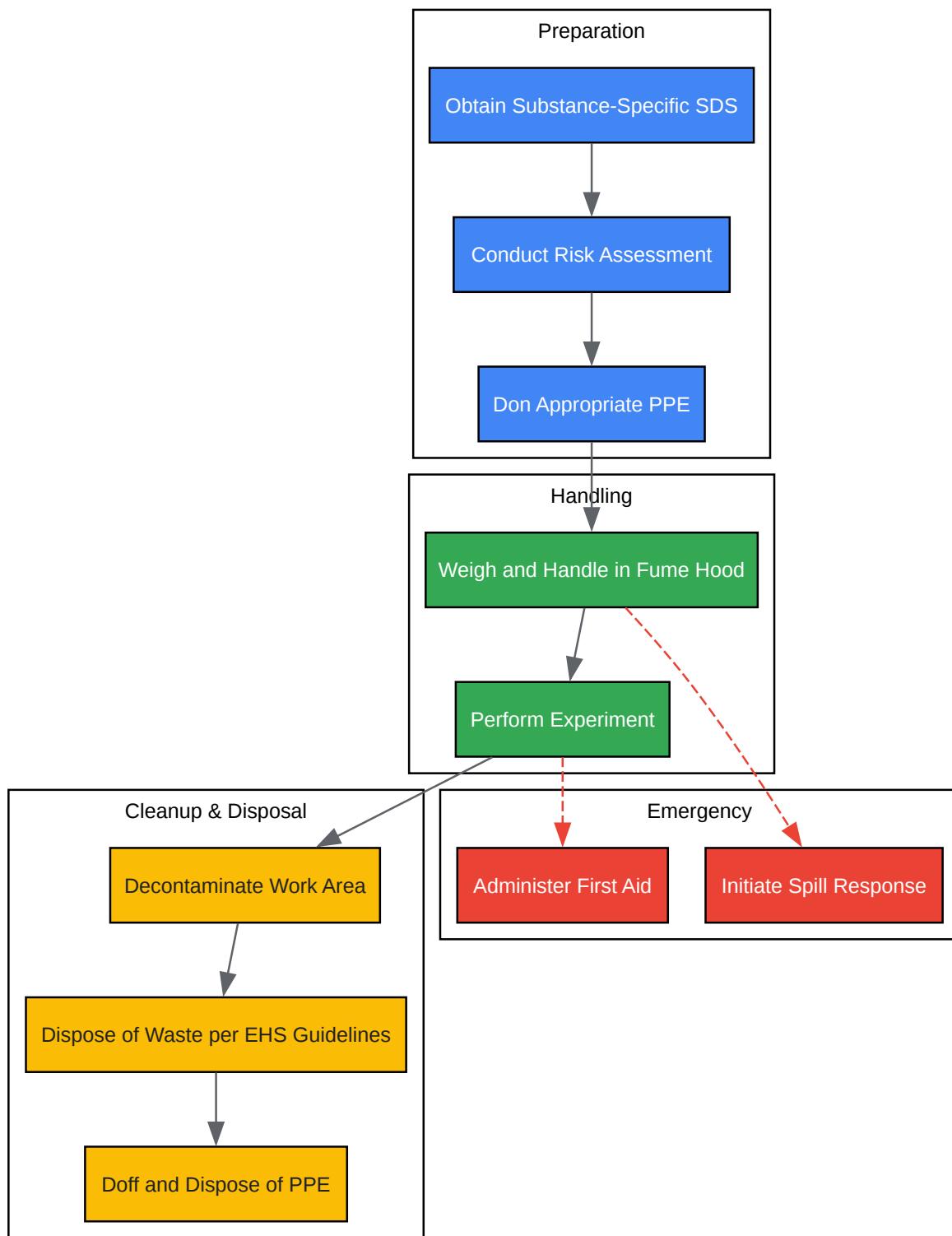
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Figure 1. Cautious workflow for handling **Furcatin** with limited safety data.

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## References

- 1. 4-(2-Propen-1-yl)phenyl 6-O-D-apio-beta-D-furanosyl-beta-D-glucopyranoside | C20H28O10 | CID 442789 - PubChem [pubchem.ncbi.nlm.nih.gov]
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